

# Technical Guide: Properties of Tert-butyl 7-hydroxyheptanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tert-butyl 7-hydroxyheptanoate*

Cat. No.: *B1465209*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data and methodologies concerning the molecular properties of **tert-butyl 7-hydroxyheptanoate**, a versatile linker molecule utilized in chemical synthesis. The compound features a terminal hydroxyl group, available for further derivatization, and a t-butyl ester protecting group, which can be removed under acidic conditions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Molecular Formula and Weight

The fundamental molecular properties of **tert-butyl 7-hydroxyheptanoate** are summarized below. These values are foundational for stoichiometric calculations in reaction planning, analytical characterization, and quality control.

Property	Value	Source
Molecular Formula	$C_{11}H_{22}O_3$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	202.29 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	86013-78-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Experimental Protocols: Determination of Molecular Properties

The determination of the molecular formula and weight for a well-defined chemical entity like **tert-butyl 7-hydroxyheptanoate** follows a standardized theoretical and experimental validation protocol.

## 2.1 Determination of Molecular Formula

The molecular formula,  $C_{11}H_{22}O_3$ , is determined by first elucidating the compound's two-dimensional structure. This is typically achieved through analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1H$  and  $^{13}C$ ), which identifies the connectivity and chemical environment of all atoms. Once the structure is confirmed, the molecular formula is derived by systematically counting the number of atoms of each element (carbon, hydrogen, and oxygen) present in a single molecule.

## 2.2 Calculation of Molecular Weight

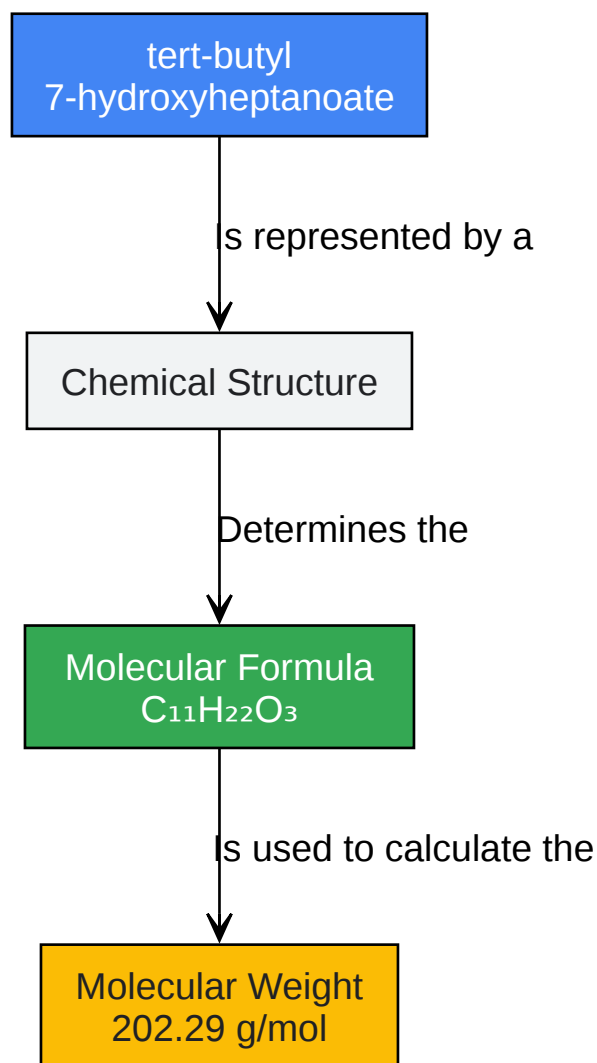
The molecular weight (MW) is a calculated value derived directly from the molecular formula. The calculation is performed by summing the atomic weights of all constituent atoms. The standard protocol is as follows:

- **Identify Atomic Weights:** Use the standard atomic weights for each element from the periodic table (approximately C = 12.011 u, H = 1.008 u, O = 15.999 u).
- **Summation:** Multiply the count of each element by its atomic weight and sum the results.
  - $MW = (\text{No. of C atoms} \times \text{AW of C}) + (\text{No. of H atoms} \times \text{AW of H}) + (\text{No. of O atoms} \times \text{AW of O})$
  - $MW = (11 \times 12.011) + (22 \times 1.008) + (3 \times 15.999)$
  - $MW \approx 132.121 + 22.176 + 47.997 \approx 202.294 \text{ g/mol}$

This theoretical value is commonly confirmed experimentally using mass spectrometry, which measures the mass-to-charge ratio of the ionized molecule, providing a highly accurate experimental mass that validates the compound's identity and purity.

## Visualization of Properties

The logical relationship between the compound's name, its structure, and its derived molecular properties is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Caption: Logical workflow from compound name to molecular weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tert-butyl 7-hydroxyheptanoate, 86013-78-7 | BroadPharm [broadpharm.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 86013-78-7|tert-Butyl 7-hydroxyheptanoate|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: Properties of Tert-butyl 7-hydroxyheptanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1465209#tert-butyl-7-hydroxyheptanoate-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)